

# An In-depth Technical Guide to the Safe Handling of (Methylsulfonyl)acetonitrile

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## Compound of Interest

Compound Name: *Methanesulfinyl-acetonitrile*

Cat. No.: *B1278698*

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This guide provides comprehensive safety and handling information for (Methylsulfonyl)acetonitrile, tailored for researchers, scientists, and drug development professionals. The following sections detail the chemical's hazards, exposure controls, and emergency procedures to ensure its safe use in a laboratory setting.

## Chemical Identification and Physical Properties

(Methylsulfonyl)acetonitrile, also known as Mesylacetonitrile, is a nitrile and sulfone-containing organic compound.<sup>[1]</sup> Its key identification and physical properties are summarized below.

Property	Value	Reference
CAS Number	2274-42-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub> S	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	119.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless liquid or solid	<a href="#">[5]</a>
Melting Point	81-84 °C	<a href="#">[1]</a>
Boiling Point	195-200 °C	<a href="#">[5]</a>
Solubility	Slightly soluble in water. Soluble in ether and most organic solvents.	<a href="#">[5]</a>
Flash Point	Not applicable	<a href="#">[1]</a>

## Hazard Identification and Classification

(Methylsulfonyl)acetonitrile is classified as a hazardous substance. There are some discrepancies across supplier safety data sheets regarding the severity of its hazards. The GHS classification is summarized in the table below, noting the variations.

Hazard Classification	GHS Category	Signal Word	Pictogram	Hazard Statement
Acute Oral Toxicity	Category 3 or 4	Danger / Warning	GHS06 (Skull and Crossbones) or GHS07 (Exclamation Mark)	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Dermal Toxicity	Category 3 or 4	Danger / Warning	GHS06 (Skull and Crossbones) or GHS07 (Exclamation Mark)	H311: Toxic in contact with skin or H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 3 or 4	Danger / Warning	GHS06 (Skull and Crossbones) or GHS07 (Exclamation Mark)	H331: Toxic if inhaled or H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Danger	GHS07 (Exclamation Mark)	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Danger	GHS07 (Exclamation Mark)	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	Danger	GHS07 (Exclamation Mark)	H335: May cause respiratory irritation

Note: Some sources indicate a "Warning" signal word with H302+H312+H332 statements, while others use "Danger" and include skin and eye irritation hazards.[\[1\]](#)[\[2\]](#)[\[6\]](#) Users should consult the specific safety data sheet provided with their product.

Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P261, P264, P270, P271, P280[3][6]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P321, P330, P332+P313, P337+P313, P362+P364[1][7][8]
- Storage: P403+P233, P405[7][8]
- Disposal: P501[6][7]

## Experimental Protocols for Safe Handling

The following protocols are synthesized from safety data sheets and general laboratory safety practices for handling hazardous chemicals.

### 3.1. Engineering Controls

- Work with (Methylsulfonyl)acetonitrile should be conducted in a well-ventilated area.[6]
- A chemical fume hood is required for all procedures that may generate dust or aerosols.[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

### 3.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling (Methylsulfonyl)acetonitrile:

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a full-face shield. <a href="#">[2]</a> <a href="#">[9]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat or protective apron. <a href="#">[2]</a> <a href="#">[9]</a>
Respiratory Protection	In poorly ventilated areas or when there is a risk of dust or aerosol generation, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Foot Protection	Closed-toe shoes are mandatory in the laboratory environment. <a href="#">[9]</a>

### 3.3. Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)
- Avoid breathing dust or vapors.[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[6\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[10\]](#)
- Store locked up.[\[2\]](#)[\[7\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[10\]](#)

### 3.4. Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[6\]](#)
- All waste containing (Methylsulfonyl)acetonitrile must be treated as hazardous waste.[\[9\]](#)

# Emergency Procedures

## 4.1. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.[2][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][6]

## 4.2. Fire-Fighting Measures

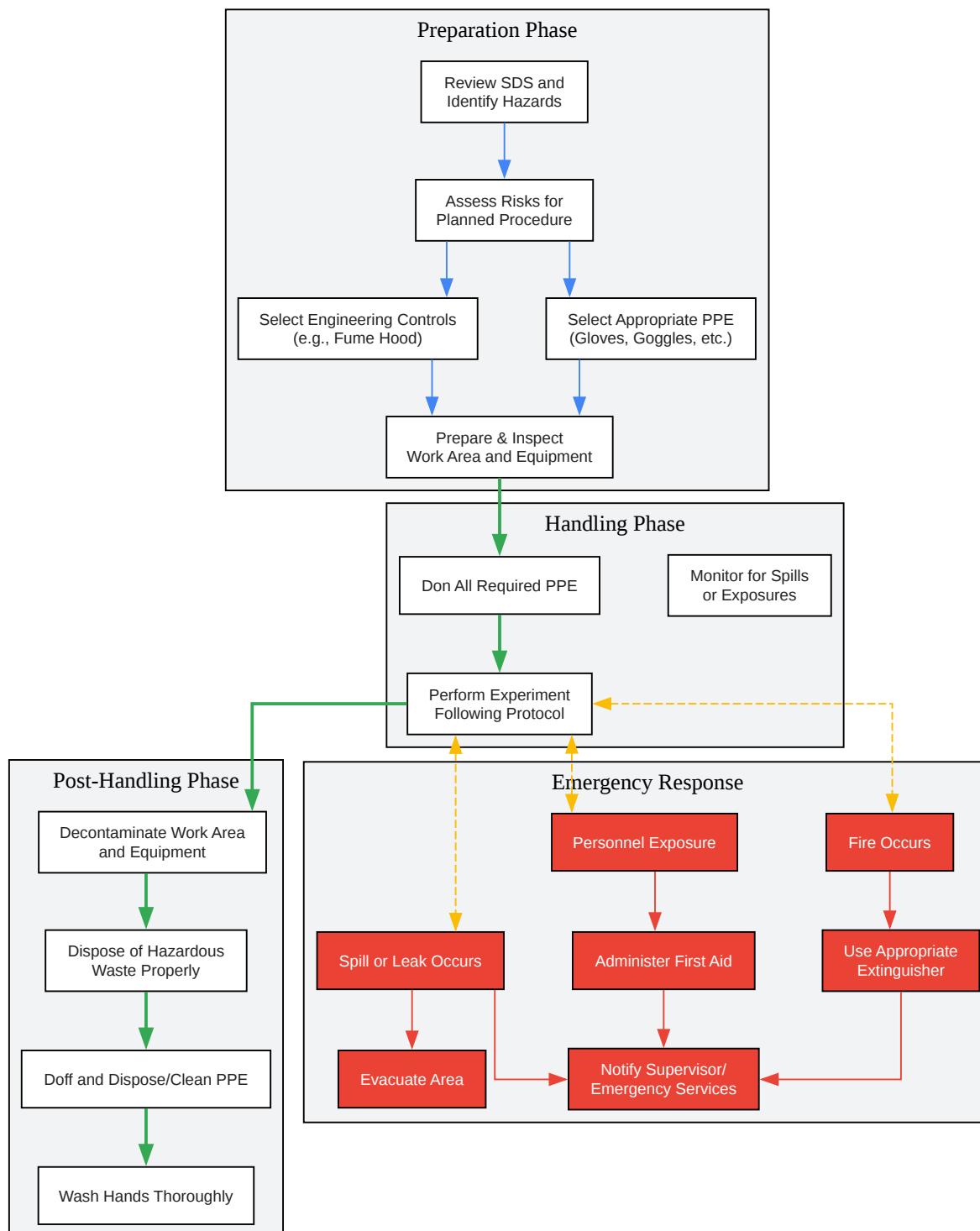
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, sulfur oxides, and hydrogen cyanide.[2][11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][12]

## 4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and breathing vapors. Wear appropriate PPE.[2][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[6]
- Methods for Containment and Clean-up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[2] For liquid spills, absorb with an inert material (e.g., sand, earth) and place in a sealed container for disposal.[13]

## Visualized Safety Workflow

The following diagram illustrates a logical workflow for the risk assessment and control process when handling (Methylsulfonyl)acetonitrile.

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Caption: Risk assessment and control workflow for (Methylsulfonyl)acetonitrile.

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